

Technical Application Note: Characterization and Processing of Diisoheptyl Phthalate (DIHP) in PVC Matrices

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Compound of Interest

Compound Name: *Diisoheptyl phthalate*

CAS No.: 90937-19-2

Cat. No.: B1146770

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Executive Summary & Regulatory Impact

Diisoheptyl phthalate (DIHP) (CAS: 71888-89-6) is a branched C7 phthalate ester used historically as a plasticizer to impart flexibility to polyvinyl chloride (PVC). While it offers rapid fusion and high solvation efficiency due to its lower molecular weight compared to industry standards like DEHP (C8) and DINP (C9), its application is currently heavily restricted in regulated markets (EU REACH, US CPSC) due to Reproductive Toxicity (Category 1B) classifications.

Crucial Note for Drug Development Professionals: While DIHP is rarely selected for new medical device formulations, it remains a critical target in Extractables & Leachables (E&L) studies. Global supply chains may still introduce DIHP via legacy equipment or non-regulated packaging. This guide provides the protocols for processing (for material benchmarking) and extraction (for safety validation).

Material Science: The Mechanism of Action

To understand DIHP's behavior, one must look beyond simple mixing. Plasticization is a kinetic and thermodynamic process governed by the Gel Theory and Free Volume Theory.

The Solvation Mechanism

DIHP acts as a solvent for the amorphous regions of PVC.

- **Insertion:** The aromatic ring of DIHP interacts with the dipoles of the PVC polymer chain (chlorine atoms).
- **Shielding:** The aliphatic heptyl chains act as spacers, shielding the attractive dipole-dipole interactions between PVC chains.
- **Free Volume Expansion:** This insertion increases the "free volume" within the matrix, allowing polymer chain segments to rotate past one another, resulting in flexibility (depression).

Why DIHP? Being a C7 ester, DIHP is smaller than DEHP (C8).

- **Pro:** It solvates PVC faster (lower fusion temperature), allowing for faster processing speeds.
- **Con:** It has higher volatility and higher migration rates, making it less stable long-term.

Comparative Technical Data

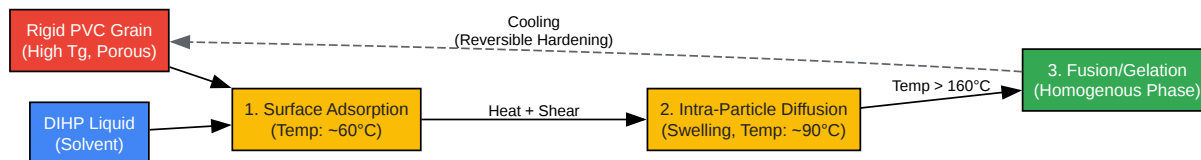
The following table contrasts DIHP with the industry standard (DEHP) and the modern alternative (DINP).

Property	DIHP (C7 Branched)	DEHP (C8 Standard)	DINP (C9 Alternative)	Implication
Molecular Weight	362.5 g/mol	390.6 g/mol	418.6 g/mol	Lower MW = Higher Volatility
Viscosity (20°C)	~40-50 mPa·s	80 mPa·s	120-140 mPa·s	DIHP yields lower viscosity plastisols
Fusion Temp	Fast Fusion (Low)	Medium	Slow (High)	DIHP processes at lower temps
Migration Rate	High	Medium	Low	Critical for Medical Safety
REACH Status	SVHC (Restricted)	SVHC (Restricted)	Restricted in Toys	DIHP is a high-risk leachable

Visualization: Plasticization & Processing Logic

Figure 1: The Plasticization Pathway

This diagram illustrates the thermodynamic progression from a rigid resin to a flexible matrix using DIHP.



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Caption: Thermodynamic progression of DIHP solvating PVC resin. Note the critical temperature thresholds for absorption vs. fusion.

Experimental Protocols

Protocol A: Dry Blend Preparation (Compounding)

Purpose: To create a free-flowing powder for extrusion or injection molding. **Safety:** Perform in a fume hood. DIHP is a reproductive toxin; use nitrile gloves and P100 respiratory protection.

Equipment: High-Speed Mixer (Henschel type).

- **Resin Loading:** Charge PVC suspension resin (K-value 65-70) into the mixer. Start agitation at low speed (approx. 600 rpm).
- **Stabilization:** Add thermal stabilizers (Ca/Zn or Tin-based) and co-stabilizers (Epoxidized Soybean Oil). Mix for 2 minutes.
- **Heating Phase:** Increase speed to high (approx. 1500-2000 rpm). Friction will raise the temperature.^[1]
- **Plasticizer Injection (Critical Step):**
 - **Target Temp:** When the mix reaches 80°C (approximate of PVC), inject the DIHP slowly.
 - **Why? At**

 , the amorphous pores of the PVC grain open, allowing the liquid to penetrate rather than coat the surface. Adding too cold results in "wet" spots; adding too hot risks degrading the stabilizer.
- **Absorption & Drying:** Continue mixing until the temperature reaches 115°C - 120°C. The mix should transition from wet/sticky to a dry, free-flowing sand consistency.
- **Cooling:** Immediately dump the batch into the cooling mixer. Cool to 40°C to prevent agglomeration (lumping).

Protocol B: Migration & Leaching Assessment (Medical Focus)

Purpose: To quantify the risk of DIHP migrating from a PVC container into a drug formulation (simulant). This is the primary protocol for Drug Development professionals assessing packaging safety.

Standard: Adapted from ASTM D1239 and ISO 3826.

Materials:

- Test Specimen: 1mm thick PVC plaque containing DIHP.
- Simulants: Distilled water (aqueous drugs), Ethanol 15% (alcohol-based), Vegetable Oil (lipid-based/fatty food).

Workflow:

- Specimen Prep: Cut PVC into 5cm x 5cm squares. Measure surface area and initial weight () to 0.0001g precision.
- Immersion: Suspend the specimen in the simulant within a sealed borosilicate glass container.
 - Ratio: 10mL simulant per 1 surface area.
- Conditioning: Incubate at 37°C (body temp) for 72 hours.
 - Note: For accelerated aging, use 70°C for 24 hours.
- Extraction & Drying: Remove specimen, rinse with distilled water, and dry in a desiccator for 24 hours.
- Gravimetric Analysis: Weigh the specimen ().
- GC-MS Verification (The "Gold Standard"):

- Do not rely solely on weight loss (which includes water absorption).
- Analyze the simulant liquid using Gas Chromatography-Mass Spectrometry (GC-MS).
- Target Ion for DIHP: Monitor m/z 149 (phthalate anhydride base peak) and molecular ion peaks specific to C7 esters.

Calculation:

Where

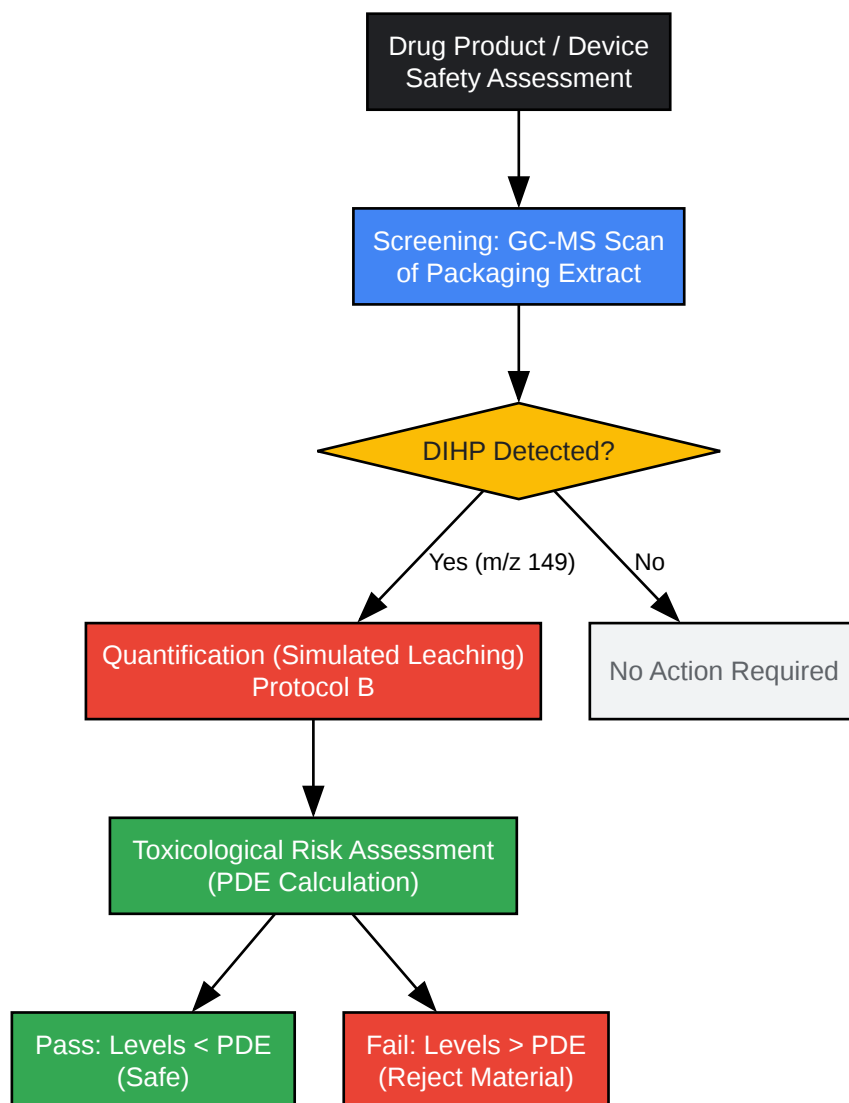
is concentration from GC-MS (mg/L) and

is volume (L).

Visualizing the Analytical Workflow

Figure 2: Leachables Assessment Workflow

This workflow outlines the decision tree for a drug developer encountering DIHP in packaging.



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Caption: Decision matrix for evaluating DIHP contamination in medical packaging. PDE = Permitted Daily Exposure.

References

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- To cite this document: BenchChem. [Technical Application Note: Characterization and Processing of Diisoheptyl Phthalate (DIHP) in PVC Matrices]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1146770/docs#technical-application-note-characterization-and-processing-of-diisoheptyl-phthalate-dihp-in-pvc-matrices>]

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